

A Technical Guide to the Half-Life and Decay Scheme of Nickel-59

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Compound of Interest

Compound Name: Nickel-59

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This technical guide provides a comprehensive overview of the nuclear decay properties of **Nickel-59** (^{59}Ni), a long-lived radionuclide of significance in various scientific and industrial fields. This document details its half-life, decay scheme, and the experimental methodologies used for its characterization.

Quantitative Decay Data

The decay characteristics of **Nickel-59** are summarized in the following tables for ease of reference and comparison.

Table 1: Half-Life of **Nickel-59**

Half-Life (years)	Measurement Method	Reference
76,000 ± 5,000	Absolute activity measurement (Xe-filled X-ray counter) and isotope dilution mass spectrometry	Nishiizumi, K., et al. (1981)[1] [2]
80,000	Cosmogenic radionuclide studies	USGS[3]
108,000 ± 13,000	Relative measurement using the thermal neutron capture cross-section of ⁵⁴ Fe	Wallner, A., et al.[4]
75,000	General reference	Health Physics Society[5]

Table 2: Decay Scheme and Emissions of **Nickel-59**

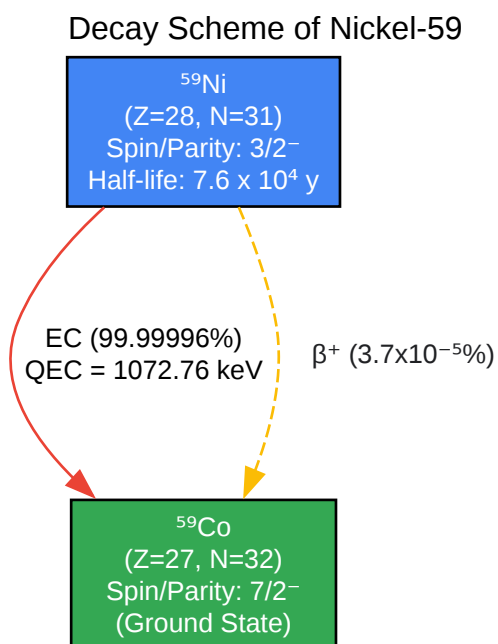
Parameter	Value
Parent Nuclide	⁵⁹ Ni
Daughter Nuclide	⁵⁹ Co
Decay Mode	Electron Capture (EC)
Q-value (EC)	1072.76 (19) keV[6]
Spin and Parity (⁵⁹ Ni)	3/2 ⁻ [2]
Spin and Parity (⁵⁹ Co)	7/2 ⁻
Electron Capture Probability	
PK	0.8870 (16)
PL	0.0966 (13)
PM	0.0156 (5)
Positron Emission (β ⁺) Branching Ratio	3.7 x 10 ⁻⁵ %
Gamma Radiation	None (decay is to the ground state of ⁵⁹ Co)

Table 3: Principal X-ray and Auger Electron Emissions Following Electron Capture

Emission	Energy (keV)	Intensity (%)
Co K α X-rays	6.925	30.26
Co K β X-rays	7.649	4.15
Co L X-rays	0.775	0.98
Co K-LL Auger electrons	5.806 - 6.099	54.3
Co K-LX Auger electrons	6.667 - 6.927	-
Co L-MM Auger electrons	0.68 - 0.83	134.5

Decay Scheme of Nickel-59

Nickel-59 undergoes radioactive decay primarily through electron capture to the ground state of Cobalt-59.[6] A very minor branch of positron emission also exists. The decay is classified as a second-forbidden non-unique transition.



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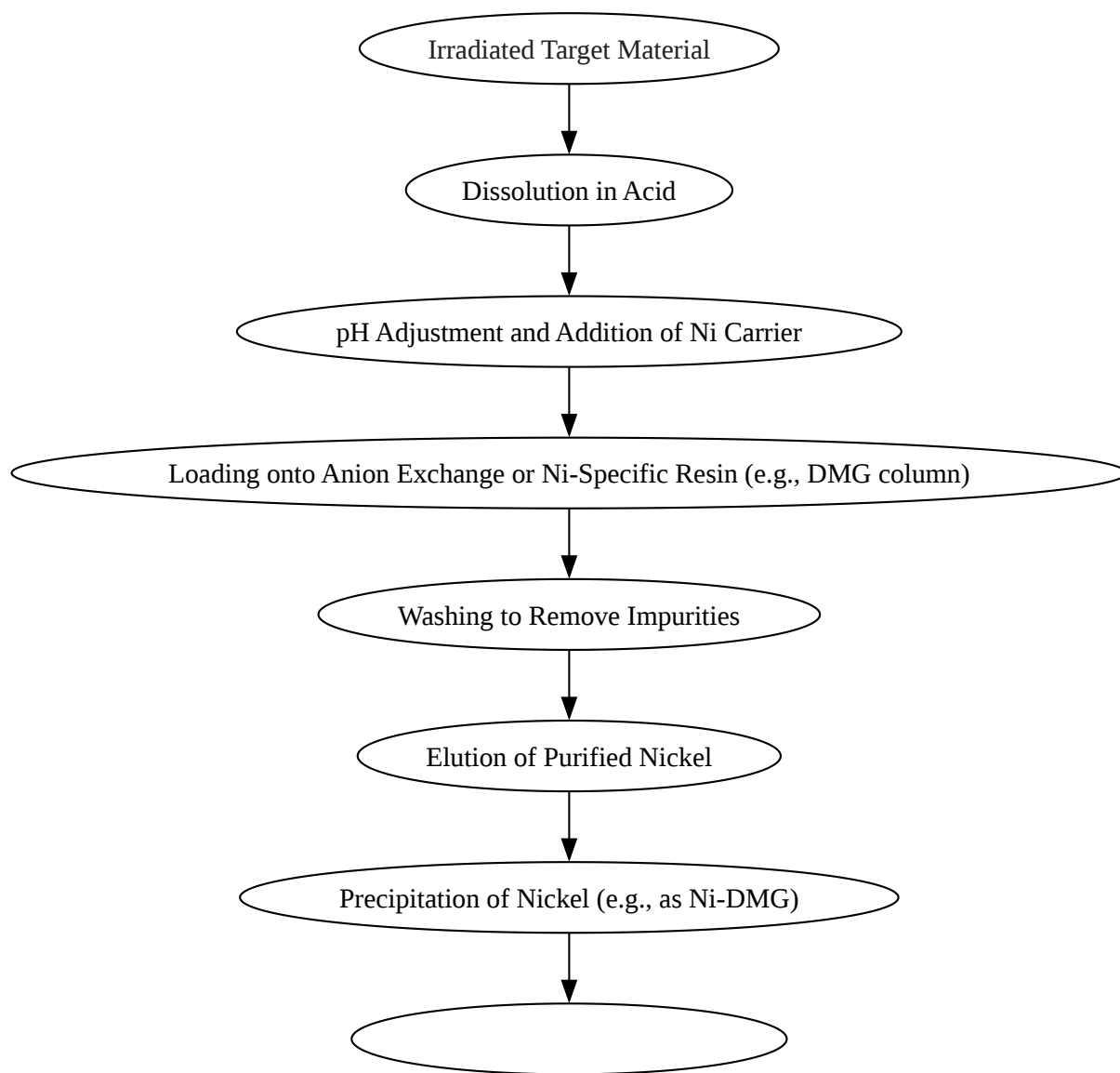
Caption: Decay scheme of **Nickel-59** to Cobalt-59.

Experimental Protocols

The determination of the half-life and decay characteristics of **Nickel-59** involves a combination of radiochemical separation and radiation measurement techniques. While the exact historical protocols may vary, the principles and general workflows are outlined below, based on cited methodologies.

Production and Purification of Nickel-59

For experimental studies, **Nickel-59** can be produced through nuclear reactions, such as the proton bombardment of Cobalt-59 ($^{59}\text{Co}(\text{p},\text{n})^{59}\text{Ni}$).^[1] Following production, a rigorous chemical purification is necessary to separate ^{59}Ni from the target material and other activation byproducts. A common method involves ion-exchange chromatography.



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